

Essential Safety and Logistical Information for Handling ML-097

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Compound of Interest

Compound Name: ML-097

Cat. No.: B15612510

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This document provides immediate, essential guidance for the safe handling, operation, and disposal of **ML-097** (2-[(2-bromophenyl)methoxy]-benzoic acid), a pan-activator of Ras-related GTPases. Adherence to these procedures is critical to ensure laboratory safety and maintain experimental integrity.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	2-[(2-bromophenyl)methoxy]-benzoic acid
Synonyms	ML-097, CID-2160985
CAS Number	743456-83-9
Molecular Formula	C ₁₄ H ₁₁ BrO ₃
Molecular Weight	307.14 g/mol

GHS Hazard Classification[[1](#)]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of handling procedures indicates the following personal protective equipment is mandatory when working with **ML-097**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes and dust.
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	To avoid inhalation of dust or aerosols, which may cause respiratory irritation.

Operational Plan: Handling and Storage

ML-097 is a crystalline solid and should be handled with care to minimize dust generation and exposure.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C for long-term stability.

Handling:

- Engineering Controls: All handling of solid **ML-097** and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[2\]](#)
- Avoidance of Contamination: Do not eat, drink, or smoke in areas where **ML-097** is handled or stored.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **ML-097**.

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Work within a chemical fume hood.
 - Allow the vial of **ML-097** to equilibrate to room temperature before opening to prevent condensation.
 - Centrifuge the vial briefly to ensure all solid material is at the bottom.
- Dissolution:
 - **ML-097** is soluble in organic solvents such as DMSO.
 - To prepare a stock solution, add the desired volume of solvent directly to the vial.

- Vortex or sonicate as needed to ensure complete dissolution.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C or -80°C in tightly sealed vials.

Disposal Plan

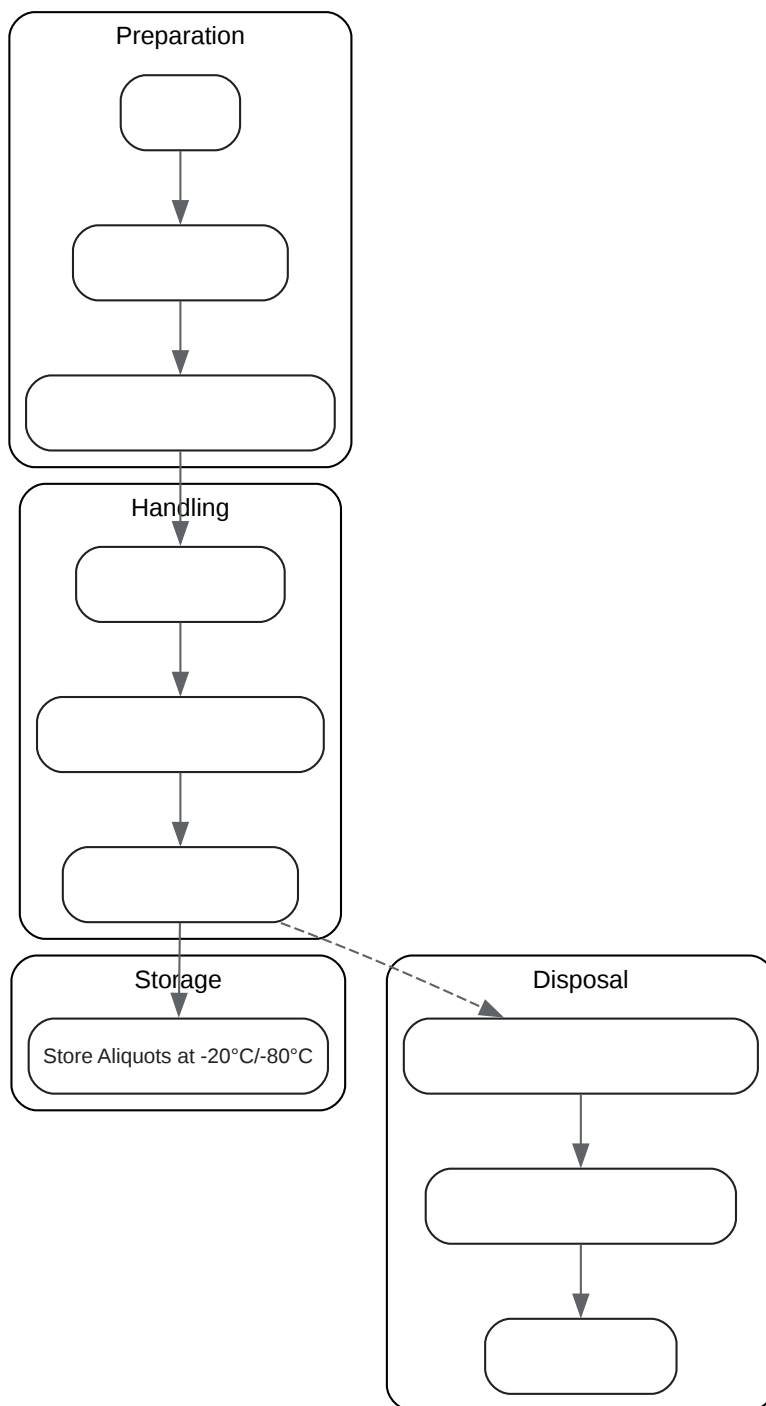
As a halogenated organic compound, **ML-097** and its contaminated waste must be disposed of as hazardous chemical waste.

- Waste Segregation:
 - Collect waste **ML-097** and any materials contaminated with it (e.g., pipette tips, vials) in a designated, sealed, and properly labeled hazardous waste container.
 - Keep halogenated organic waste separate from non-halogenated waste streams.^{[3][4]}
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and list the chemical contents, including "**ML-097** (halogenated organic compound)".
- Disposal Procedure:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
 - Do not dispose of **ML-097** down the drain or in regular trash.

Visualizations

Experimental Workflow for Handling ML-097

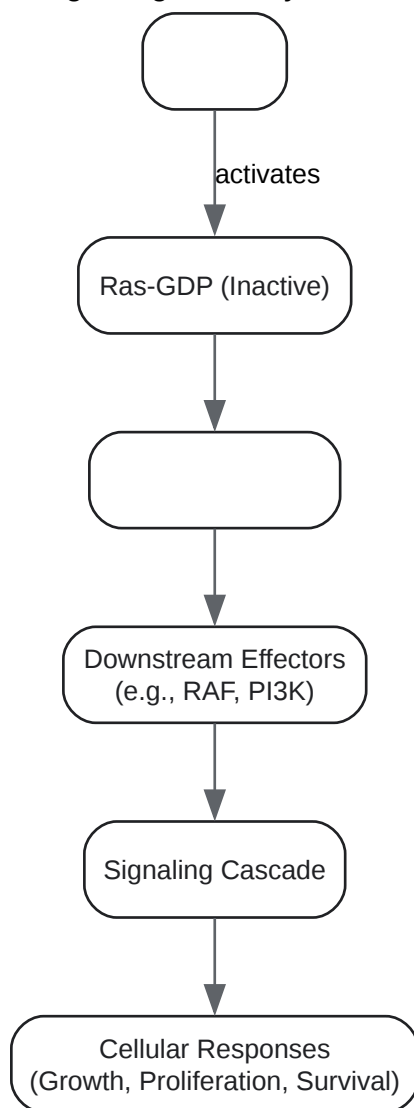
Experimental Workflow for Handling ML-097

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Caption: Step-by-step workflow for the safe handling of **ML-097**.

Simplified Ras Signaling Pathway Activation

Simplified Ras Signaling Pathway Activation by ML-097



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Caption: Activation of the Ras signaling pathway by **ML-097**.

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References

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